

Preparing L-645,164 Stock Solution: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: L-645164
CAS No.: 85551-06-0
Cat. No.: B15617266

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For researchers, scientists, and drug development professionals, the accurate preparation of stock solutions is a critical first step in ensuring the validity and reproducibility of experimental results. This document provides detailed application notes and protocols for the preparation of a stock solution of L-645,164, a potent inhibitor of HMG-CoA reductase.

L-645,164 is a synthetic, monofluorinated-biphenyl compound that has been identified as a powerful inhibitor of 3-hydroxy-3-methylglutaryl-coenzyme A (HMG-CoA) reductase, the rate-limiting enzyme in the cholesterol biosynthesis pathway. Its inhibitory action on this key enzyme makes it a valuable tool for in vitro and in vivo studies related to cholesterol metabolism and the therapeutic potential of HMG-CoA reductase inhibition.

Quantitative Data Summary

For clarity and ease of comparison, the key quantitative data for L-645,164 are summarized in the table below.

Property	Value
CAS Number	85493-98-7
Molecular Formula	C ₂₂ H ₂₃ FO ₃
Molecular Weight	354.42 g/mol
Recommended Solvent	Dimethyl sulfoxide (DMSO)
Recommended Stock Concentration	10 mM
Storage of Stock Solution	-20°C for short-term (weeks) or -80°C for long-term (months)
Final Assay Concentration	Varies depending on the experimental system; typically in the nM to µM range.

Experimental Protocols

This section provides a detailed methodology for the preparation of a 10 mM stock solution of L-645,164 in DMSO.

Materials:

- L-645,164 powder
- Anhydrous dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, amber or light-protecting microcentrifuge tubes
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM L-645,164 Stock Solution:

- Calculate the required mass of L-645,164:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 354.42 \text{ g/mol} \times 1000 \text{ mg/g} = 3.5442 \text{ mg}$
 - Therefore, you will need to weigh out approximately 3.54 mg of L-645,164.
- Weighing the L-645,164:
 - Wear appropriate PPE.
 - On a calibrated analytical balance, carefully weigh out the calculated mass of L-645,164 powder into a sterile, amber microcentrifuge tube.
 - Record the exact mass weighed.
- Dissolving the L-645,164:
 - Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the L-645,164 powder.
 - To achieve a 10 mM concentration with the 3.5442 mg of L-645,164, you would add 1 mL of DMSO.
 - Close the tube tightly and vortex thoroughly for at least 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained. Gentle warming (e.g., in a 37°C water bath for a few minutes) may be used to aid dissolution if necessary.
- Aliquoting and Storage:
 - Once the L-645,164 is fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This will prevent

repeated freeze-thaw cycles which can degrade the compound.

- Clearly label each aliquot with the name of the compound, concentration, date of preparation, and your initials.
- Store the aliquots at -20°C for short-term storage or at -80°C for long-term storage.

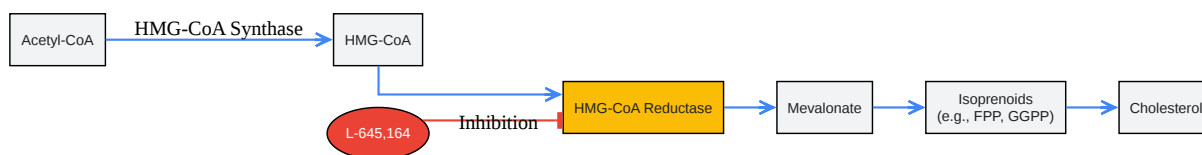
Preparation of Working Solutions:

- To prepare a working solution for your experiment, thaw a single aliquot of the 10 mM stock solution at room temperature.
- Dilute the stock solution to the desired final concentration using the appropriate cell culture medium or buffer.
- Important: The final concentration of DMSO in the experimental medium should be kept as low as possible (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in your experiments.

Visualizations

Signaling Pathway

L-645,164 inhibits HMG-CoA reductase, a key enzyme in the mevalonate pathway, which is responsible for the synthesis of cholesterol and other essential isoprenoids.

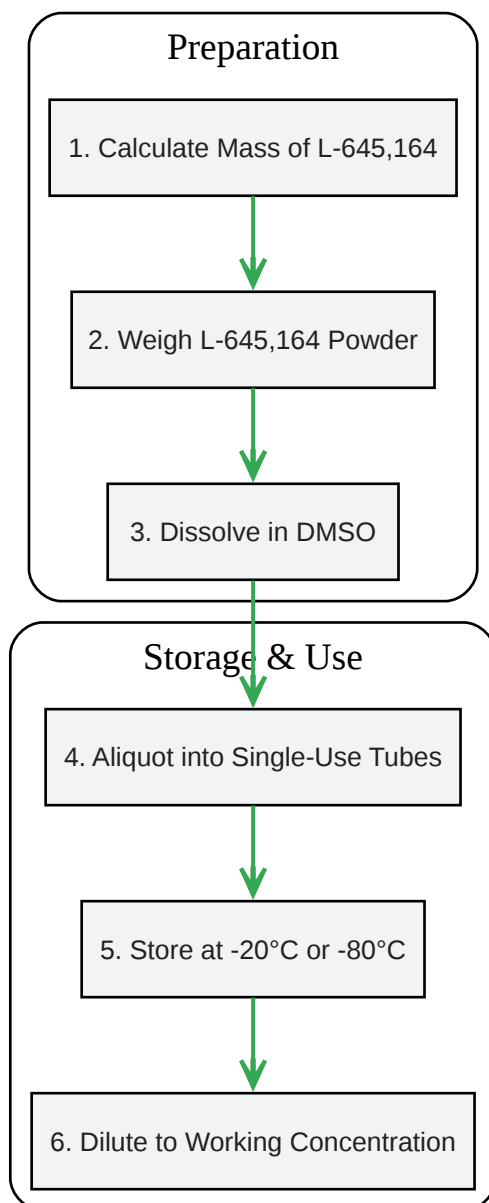


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Caption: Inhibition of the HMG-CoA Reductase Pathway by L-645,164.

Experimental Workflow

The following diagram illustrates the workflow for preparing the L-645,164 stock solution.



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Caption: Workflow for Preparing L-645,164 Stock Solution.

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